

# Essential Safety and Handling Guide for Simazine-Alachlor Mixtures

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## Compound of Interest

Compound Name: *Simazine-alachlor mixt.*

Cat. No.: *B15193286*

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This guide provides immediate safety, operational, and disposal protocols for laboratory personnel handling Simazine-Alachlor mixtures. Adherence to these procedures is critical to ensure personal safety and environmental protection.

## I. Hazard Identification and Risk Summary

Both Simazine and Alachlor are herbicides that present significant health and environmental risks. Alachlor is suspected of causing cancer and may cause an allergic skin reaction.<sup>[1]</sup> Simazine is also suspected of causing cancer and is very toxic to aquatic life with long-lasting effects.<sup>[2][3][4]</sup> The mixture should be handled as a substance with the combined hazards of its components.

Hazard Statement	Simazine	Alachlor	Simazine-Alachlor Mixture (Assumed)
Carcinogenicity	Suspected of causing cancer[2][3][4]	Suspected of causing cancer[1]	Suspected of causing cancer
Skin Sensitization	Not classified as a skin sensitizer	May cause an allergic skin reaction[1]	May cause an allergic skin reaction
Eye Irritation	Causes moderate eye irritation[5]	Causes serious eye irritation[1]	Causes serious eye irritation
Aquatic Toxicity	Very toxic to aquatic life with long lasting effects[2][3][4]	Very toxic to aquatic life with long lasting effects[6]	Very toxic to aquatic life with long lasting effects
Acute Toxicity (Oral)	Harmful if swallowed[5]	Harmful if swallowed[7]	Harmful if swallowed

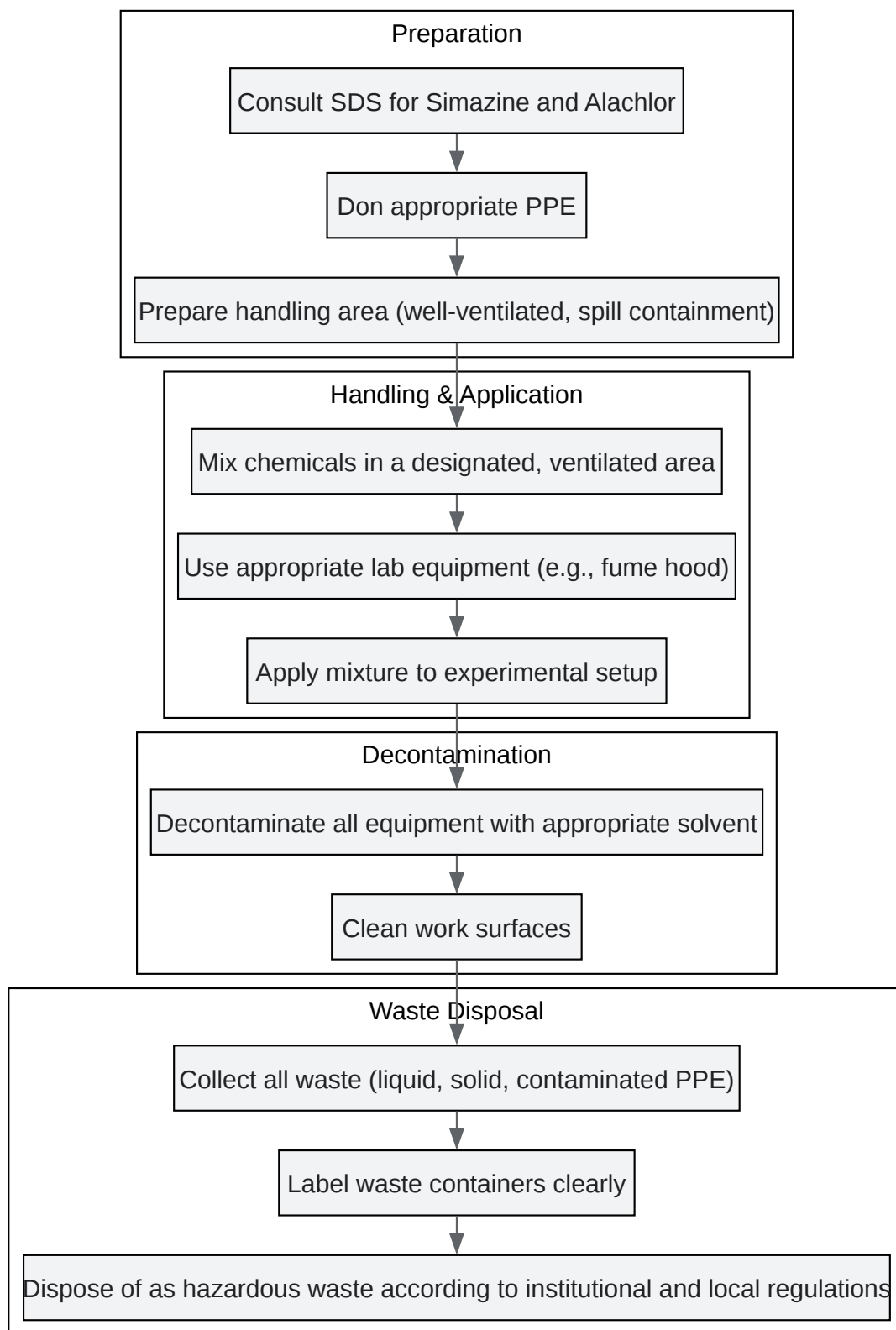
## II. Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory for all personnel handling Simazine-Alachlor mixtures. The following table summarizes the required PPE based on the recommendations for the individual components. Always select PPE that offers the highest level of protection.

Body Part	Required PPE	Specifications and Best Practices
Hands	Chemical-resistant gloves	Unlined gloves made of nitrile, neoprene, or butyl rubber are recommended.[8] Discard disposable gloves after each use and wash reusable gloves before removal.[9]
Eyes & Face	Safety goggles and face shield	Wear tight-fitting, non-fogging chemical splash goggles.[10] A face shield is essential during mixing and other operations where splashing is a risk.[8]
Body	Chemical-resistant coveralls or long-sleeved shirt and long pants, and a chemical-resistant apron	Wear a long-sleeved shirt and long pants as a minimum.[11] For mixing and handling concentrates, a chemical-resistant apron and coveralls are required.[8][11]
Feet	Chemical-resistant boots	Wear unlined, chemical-resistant boots that cover the ankles. Pant legs should be worn outside of the boots.[10][11]
Respiratory	Respirator (as needed)	A respirator may be necessary when handling powders or in poorly ventilated areas.[6][9] Consult the specific product Safety Data Sheet (SDS) and institutional safety protocols.

### III. Experimental Workflow and Handling Protocol

The following diagram outlines the standard operating procedure for the safe handling of a Simazine-Alachlor mixture, from preparation to disposal.



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